

Application Notes and Protocols for Blending 2-tert-Butylcyclohexyl Acetate

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Compound of Interest

Compound Name: 2-tert-Butylcyclohexyl acetate

Cat. No.: B037660

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **2-tert-Butylcyclohexyl acetate**, a versatile synthetic fragrance material, in various formulations. The following sections detail its olfactory profile, blending compatibilities, and protocols for performance evaluation.

Introduction to 2-tert-Butylcyclohexyl Acetate

2-tert-Butylcyclohexyl acetate, often referred to by trade names such as Verdox™ or Lorysia®, is a widely used fragrance ingredient prized for its complex and adaptable scent profile. It is a colorless liquid that provides a combination of fruity, floral-violet, woody, and subtle powdery tea nuances.^[1] Its excellent stability and substantivity make it a favored component in fine fragrances, personal care products, and household cleaning agents.^{[1][2]}

Olfactory Profile:

- Top Notes: Fresh, fruity (apple-like), slightly green.^[3]
- Heart Notes: Floral (reminiscent of violet and rose), soft, and slightly powdery.^{[1][4]}
- Base Notes: Woody, with a clean musk character.^{[2][3]}

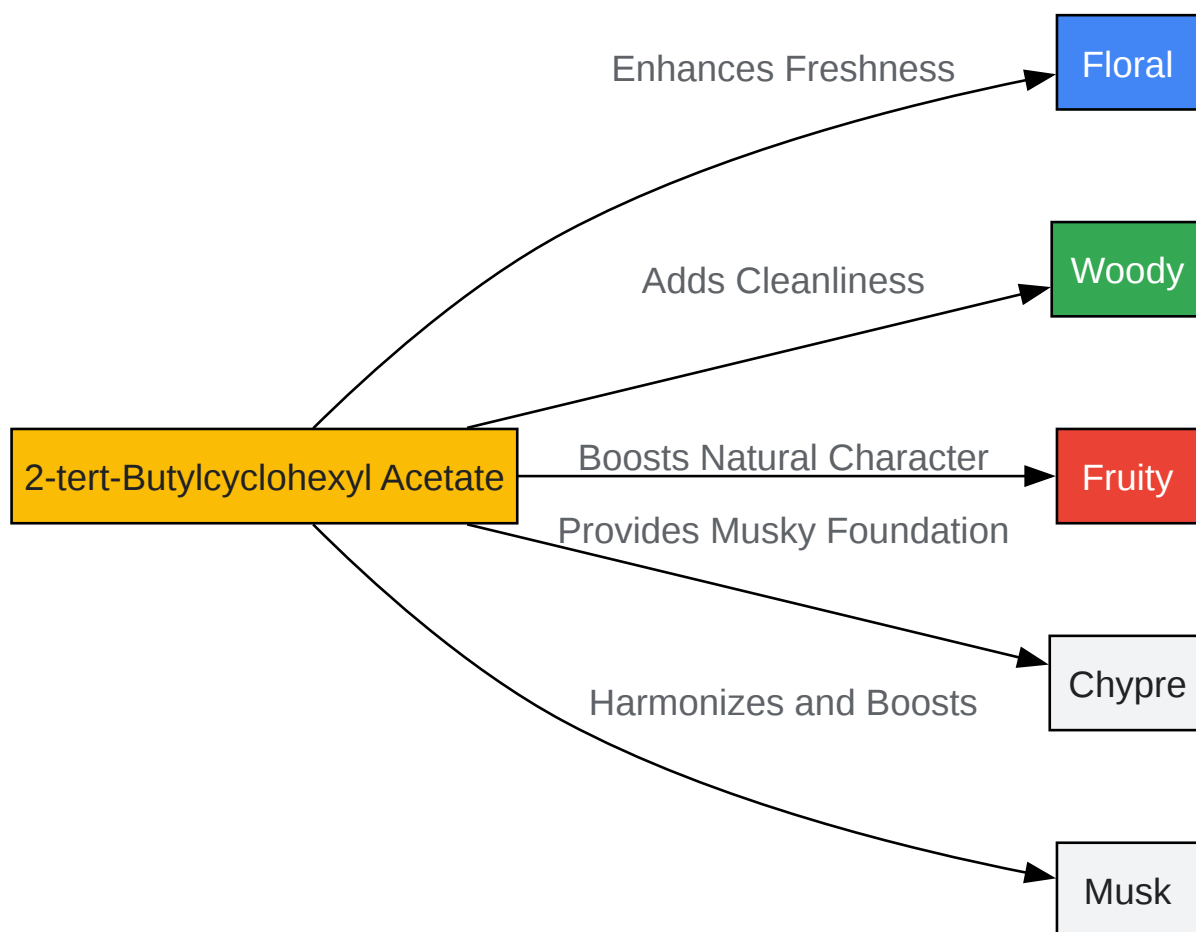
Blending Applications and Fragrance Family Compatibility

2-tert-Butylcyclohexyl acetate is a highly versatile blending ingredient that can be used to enhance and modify a wide array of fragrance compositions. Its multifaceted character allows it to bridge different fragrance families, adding freshness, volume, and complexity.

Recommended Fragrance Families for Blending:

- **Floral:** It blends seamlessly with rose, jasmine, lily of the valley, and other white florals, providing a fresh and dewy quality.
- **Woody:** When combined with cedarwood, sandalwood, and vetiver, it imparts a clean and modern woodiness.^[4]
- **Fruity:** It enhances the natural character of green apple, pear, and citrus notes.
- **Chypre:** In modern chypre formulations, it can be used to create a sophisticated musky foundation that complements oakmoss and bergamot.^[2]
- **Musk:** It harmonizes well with synthetic musks, boosting their clean and sensual facets.^[1]

Logical Relationship of **2-tert-Butylcyclohexyl Acetate** with Fragrance Families



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Caption: Blending compatibility of **2-tert-Butylcyclohexyl acetate**.

Experimental Protocols

The following protocols outline standard methodologies for evaluating the performance of fragrance blends containing **2-tert-Butylcyclohexyl acetate**.

Protocol for Sensory Evaluation: Triangle Test

The triangle test is a discriminative method used to determine if a perceptible difference exists between two samples.

Objective: To determine if the addition of **2-tert-Butylcyclohexyl acetate** at a specific concentration creates a noticeable difference in a fragrance accord.

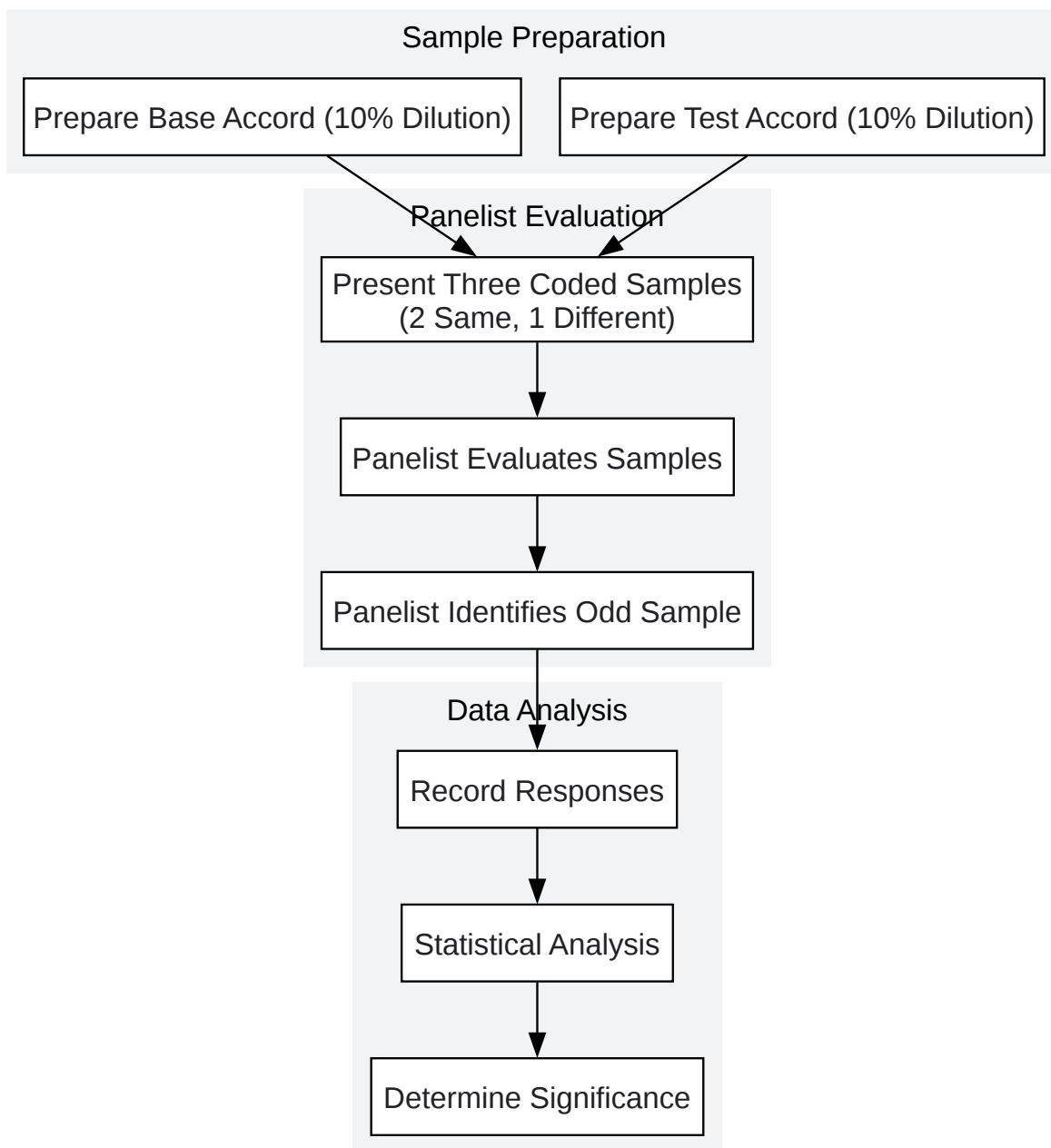
Materials:

- Base fragrance accord
- Test fragrance accord (base accord + **2-tert-Butylcyclohexyl acetate**)
- Ethanol (perfumer's grade) as a diluent
- Glass vials with caps
- Olfactory smelling strips
- Sensory panel of at least 15 trained assessors
- Controlled, odor-free evaluation booths

Procedure:

- Prepare a 10% dilution of the base accord and the test accord in ethanol.
- For each panelist, present three coded samples: two of the base accord and one of the test accord, or two of the test accord and one of the base accord. The order of presentation should be randomized for each panelist.
- Instruct panelists to evaluate the samples from left to right.
- Ask panelists to identify the sample that is different from the other two.
- Record the responses.
- Analyze the results statistically to determine if the number of correct identifications is significant.

Workflow for Triangle Test Sensory Evaluation



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Caption: Protocol for the triangle test sensory evaluation.

Protocol for Substantivity Evaluation on Fabric

This protocol measures the longevity of a fragrance blend on fabric over time.

Objective: To assess the substantivity of a fragrance blend containing **2-tert-Butylcyclohexyl acetate** on cotton fabric.

Materials:

- Fragrance blend (1% in a standard fabric softener base)
- Control (unfragranced fabric softener base)
- Standard cotton swatches (10x10 cm)
- Washing machine
- Drying line or tumble dryer (without heat)
- Odor-free evaluation room
- Trained sensory panel

Procedure:

- Wash a load of dummy ballast textiles with the unfragranced fabric softener to prepare the machine.
- Wash the cotton swatches with the fragranced fabric softener.
- Line-dry the swatches in a controlled, odor-free environment.
- Have the sensory panel evaluate the intensity of the fragrance on the dry swatches at predetermined intervals (e.g., 0, 24, 48, and 72 hours).
- Panelists should rate the fragrance intensity on a scale from 0 (no odor) to 5 (very strong odor).
- Calculate the mean intensity score for each time point.

Protocol for Stability Testing

This protocol evaluates the chemical stability of a fragrance blend in a product base under accelerated conditions.

Objective: To assess the stability of a fragrance blend containing **2-tert-Butylcyclohexyl acetate** in a roll-on deodorant base.

Materials:

- Fragrance blend (0.5% in a roll-on deodorant base)
- Control (unfragranced roll-on deodorant base)
- Glass roll-on containers
- Oven capable of maintaining 40°C
- Refrigerator capable of maintaining 4°C
- pH meter
- Viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

Procedure:

- Prepare samples of the fragranced and unfragranced deodorant base.
- Store samples under the following conditions for 12 weeks:
 - 40°C (accelerated aging)
 - 4°C (control)
 - Room temperature (20-25°C)
 - Cyclic temperature (24 hours at 40°C, 24 hours at 4°C)

- At weeks 0, 4, 8, and 12, evaluate the samples for:
 - Olfactory profile: Assess any changes in scent.
 - Physical properties: Measure pH, viscosity, and observe for any changes in color or appearance.
 - Chemical composition: Analyze the fragrance composition using GC-MS to identify any degradation of **2-tert-Butylcyclohexyl acetate** or other key components.

Quantitative Data

The following tables present illustrative data from the experimental protocols described above.

Table 1: Sensory Panel Triangle Test Results

Test Description	Number of Panelists	Correct Identifications	Significance Level (p-value)	Result
Floral accord vs. Floral accord + 2% 2-tert-Butylcyclohexyl acetate	20	15	< 0.01	Significant Difference
Woody accord vs. Woody accord + 5% 2-tert-Butylcyclohexyl acetate	20	18	< 0.001	Highly Significant Difference

Table 2: Substantivity of a Floral-Woody Blend on Cotton Fabric

Time (hours)	Mean Fragrance Intensity (0-5 scale)
0	4.5
24	3.8
48	3.1
72	2.5

Table 3: Stability Assessment of **2-tert-Butylcyclohexyl Acetate** in a Roll-on Deodorant Base at 40°C

Week	Olfactory Change	pH	Viscosity (cP)	% of Initial 2-tert-Butylcyclohexyl Acetate (GC-MS)
0	None	4.5	1500	100%
4	Slight decrease in fruity top notes	4.5	1510	98%
8	Noticeable decrease in top notes	4.4	1525	95%
12	Overall fragrance profile slightly weaker	4.4	1530	92%

Conclusion

2-tert-Butylcyclohexyl acetate is a highly valuable and versatile fragrance ingredient. Its unique olfactory profile and excellent performance characteristics make it suitable for a wide range of applications. The protocols and data presented here provide a framework for the systematic evaluation of fragrance blends containing this material, enabling researchers and formulators to optimize their creations for desired aesthetic and performance attributes. The

stability and substantivity of **2-tert-Butylcyclohexyl acetate** contribute to the creation of long-lasting and appealing fragrances in various consumer products.[2][5]

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